

Physical and Chemical Properties of Halogenated Benzaldehydes: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *5-Bromo-3-fluoro-2-methoxybenzaldehyde*

CAS No.: *470668-70-3*

Cat. No.: *B3037184*

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Executive Summary

Halogenated benzaldehydes represent a critical class of intermediates in the synthesis of pharmaceuticals, agrochemicals, and advanced materials. Their unique dual-functionality—possessing both an electrophilic carbonyl group and a halogenated aromatic ring—allows for orthogonal functionalization strategies. This guide provides a deep technical analysis of their physicochemical properties, electronic characteristics, and synthetic utility, specifically tailored for researchers in drug discovery and process chemistry.

Structural and Electronic Characteristics[1][2][3]

The chemical behavior of halogenated benzaldehydes is governed by the interplay between the electron-withdrawing inductive effect (-I) and the electron-donating resonance effect (+R) of the halogen substituents.

Electronic Effects & Hammett Constants

The position and identity of the halogen significantly influence the electrophilicity of the carbonyl carbon and the acidity of the ring protons. This is quantitatively described by Hammett substituent constants (

).

- Inductive Effect (-I): All halogens are more electronegative than carbon, withdrawing electron density through the sigma bond framework.[3] This increases the electrophilicity of the aldehyde carbonyl, making it more reactive toward nucleophiles compared to unsubstituted benzaldehyde.
- Resonance Effect (+R): Halogen lone pairs can donate electron density into the -system. This effect is most pronounced at the ortho and para positions but is generally weaker than the inductive withdrawal, except for fluorine where the 2p-2p orbital overlap is efficient.

Table 1: Hammett Constants (

) for Halogen Substituents Note: Positive

values indicate electron withdrawal relative to hydrogen.

Substituent			Electronic Insight
Fluorine (-F)	0.34	0.06	Strong -I, significant +R (cancels out at para)
Chlorine (-Cl)	0.37	0.23	Strong -I, weak +R
Bromine (-Br)	0.39	0.23	Strong -I, very weak +R
Iodine (-I)	0.35	0.18	Moderate -I, negligible +R



Key Insight: The

value for Fluorine is nearly zero, implying that at the para position, its resonance donation nearly perfectly offsets its inductive withdrawal. In contrast, Cl, Br, and I remain net electron-withdrawing at the para position.

Physical Properties Matrix

The physical state and thermal properties of these compounds are dictated by molecular symmetry, crystal packing forces, and molecular weight.

Melting and Boiling Point Trends

- Boiling Points: Generally increase with molecular weight ($F < Cl < Br < I$).
- Melting Points: The para isomers typically exhibit the highest melting points due to high symmetry, which facilitates efficient crystal packing. Ortho isomers often have lower melting points due to steric disruption of packing, though intramolecular H-bonding (C-H...X) can sometimes stabilize the lattice.

Table 2: Comparative Physical Properties of Select Halogenated Benzaldehydes

Compound	MW (g/mol)	Melting Point (°C)	Boiling Point (°C)	Density (g/mL)	State (RT)
Benzaldehyde	106.12	-26	178	1.04	Liquid
2-Chlorobenzaldehyde	140.57	11	212	1.25	Liquid
3-Chlorobenzaldehyde	140.57	17	213	1.24	Liquid
4-Chlorobenzaldehyde	140.57	47	214	1.19	Solid
2-Bromobenzaldehyde	185.02	22	230	1.58	Liquid
3-Bromobenzaldehyde	185.02	20	233	1.58	Liquid
4-Bromobenzaldehyde	185.02	57	255	-	Solid
4-Fluorobenzaldehyde	124.11	-10	181	1.15	Liquid

Solubility

- Water: Practically insoluble (<1 g/L) due to the lipophilic aromatic ring.
- Organic Solvents: Highly soluble in DCM, ethyl acetate, ethanol, and toluene.

- Partition Coefficient (LogP): Increases with halogen size ($F < Cl < Br < I$), affecting bioavailability and chromatographic retention.

Spectroscopic Signatures

Identification of these isomers relies on distinct spectroscopic features.

Infrared Spectroscopy (IR)

- C=O Stretch: Strong band at 1680–1710 cm^{-1} . Electron-withdrawing groups (EWGs) like halogens typically shift this frequency to higher wavenumbers (blue shift) by destabilizing the polarized form of the carbonyl, though conjugation effects can lower it.
- Fermi Resonance: The aldehyde C-H stretch appears as a characteristic doublet at $\sim 2720 \text{ cm}^{-1}$ and $\sim 2820 \text{ cm}^{-1}$.
- C-X Stretch:
 - C-F: 1000–1400 cm^{-1} (Strong)
 - C-Cl: 600–800 cm^{-1}
 - C-Br: 500–600 cm^{-1}

Nuclear Magnetic Resonance (NMR)

- ^1H NMR (CHO proton): Appears downfield at 9.8–10.2 ppm. Halogens at the ortho position cause a deshielding effect on the aldehyde proton due to the inductive effect and magnetic anisotropy.
- ^{13}C NMR (C=O carbon): Typical shift around 190–195 ppm.

Chemical Reactivity & Synthesis Utility[7]

Halogenated benzaldehydes are bifunctional building blocks. Their reactivity profile is split between the carbonyl group and the halogenated ring.

Carbonyl Reactivity (Electrophilic)

The presence of halogens (EWGs) makes the carbonyl carbon more electrophilic than in unsubstituted benzaldehyde.

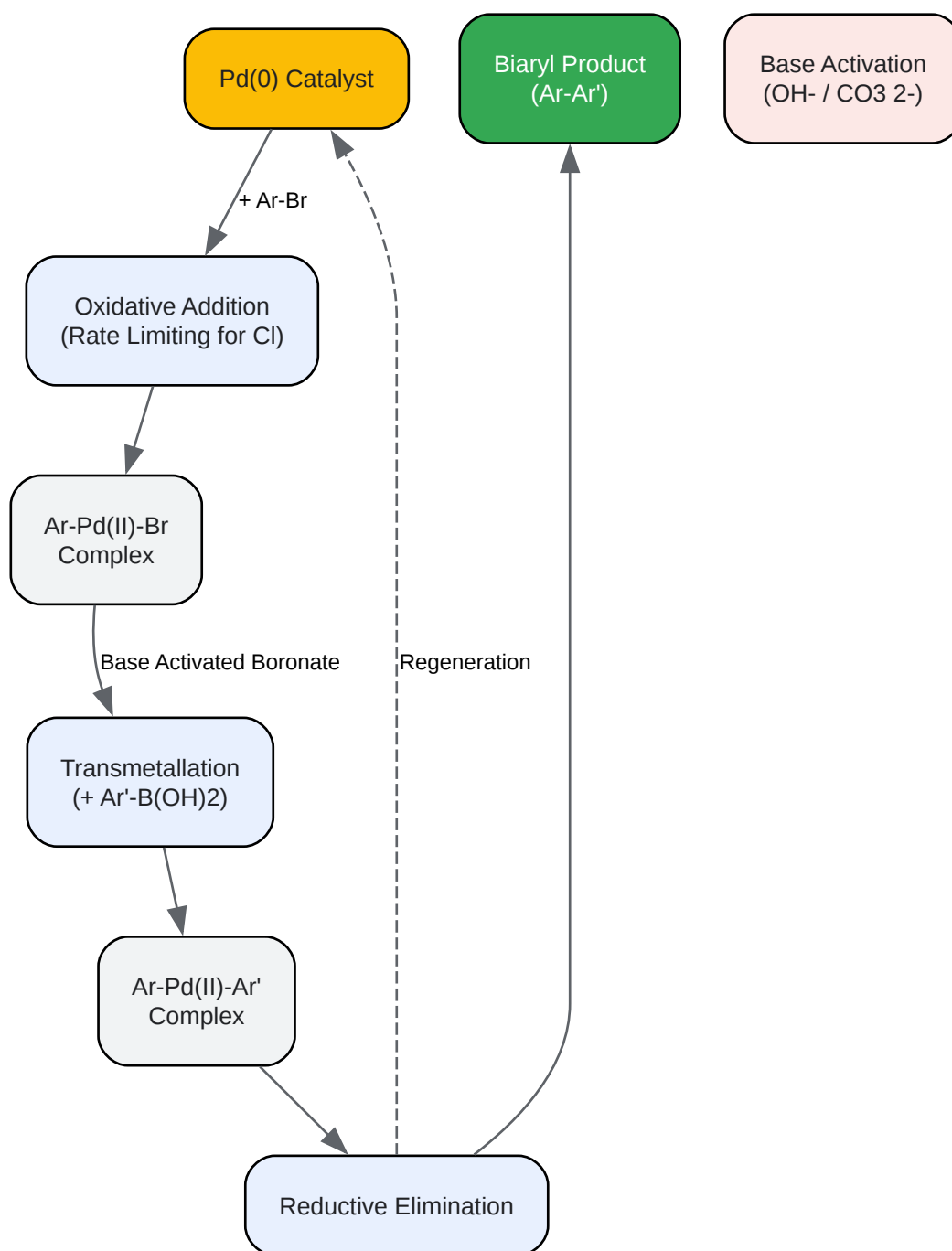
- Nucleophilic Addition: Facile reaction with Grignard reagents, amines (Schiff base formation), and hydrides (reduction).
- Condensation: Knoevenagel and aldol condensations proceed rapidly.

Aromatic Ring Reactivity (Nucleophilic & Coupling)

- Nucleophilic Aromatic Substitution (S_NAr): Fluorobenzaldehydes (especially ortho and para) are excellent substrates for S_NAr due to the high electronegativity of fluorine stabilizing the Meisenheimer complex.
- Cross-Coupling Reactions: Bromo- and iodobenzaldehydes are preferred substrates for Palladium-catalyzed couplings (Suzuki, Heck, Sonogashira) due to the weaker C-X bond strength compared to C-Cl or C-F.

Mechanistic Visualization: Suzuki-Miyaura Coupling

The following diagram illustrates the catalytic cycle for the coupling of 4-bromobenzaldehyde with a boronic acid, a standard workflow in medicinal chemistry.



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Caption: Pd(0) catalytic cycle for Suzuki coupling. Oxidative addition is faster for Ar-I > Ar-Br >> Ar-Cl.

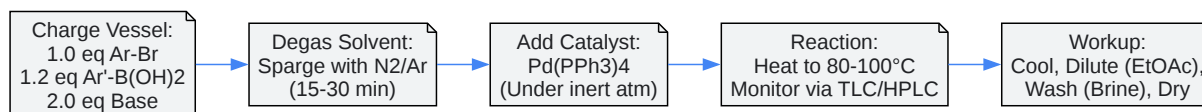
Experimental Protocol: Suzuki Coupling of 4-Bromobenzaldehyde

This protocol describes a robust method for coupling 4-bromobenzaldehyde with phenylboronic acid. It is designed to be scalable and uses environmentally benign solvents where possible.

Materials

- Substrate: 4-Bromobenzaldehyde (1.0 equiv)
- Coupling Partner: Phenylboronic acid (1.2 equiv)
- Catalyst: $\text{Pd}(\text{PPh}_3)_4$ (3-5 mol%) or $\text{Pd}(\text{dppf})\text{Cl}_2$ (for sterically hindered cases)
- Base: K_2CO_3 (2.0 equiv) or Cs_2CO_3
- Solvent: 1,4-Dioxane/Water (4:1 ratio) or Toluene/Ethanol/Water

Workflow Diagram



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Caption: Step-by-step synthesis workflow for Suzuki cross-coupling.

Procedure

- Setup: In a round-bottom flask equipped with a magnetic stir bar, combine 4-bromobenzaldehyde (185 mg, 1 mmol), phenylboronic acid (146 mg, 1.2 mmol), and potassium carbonate (276 mg, 2 mmol).
- Solvent Preparation: Add 4 mL of 1,4-dioxane and 1 mL of distilled water. Critical Step: Degas the mixture by bubbling nitrogen through it for 15 minutes to prevent homocoupling byproducts and catalyst oxidation.
- Catalysis: Add $\text{Pd}(\text{PPh}_3)_4$ (58 mg, 0.05 mmol) quickly under a stream of nitrogen. Fit the flask with a reflux condenser.

- Reaction: Heat the mixture to 90°C for 4–12 hours. Monitor consumption of the aldehyde by TLC (Hexane/EtOAc 4:1) or HPLC.
- Workup: Cool to room temperature. Dilute with ethyl acetate (20 mL) and wash with water (2 x 10 mL) followed by brine. Dry the organic layer over MgSO₄, filter, and concentrate in vacuo.
- Purification: Purify via silica gel flash chromatography.

Safety and Stability

Handling halogenated benzaldehydes requires adherence to standard chemical safety protocols.^{[4][5][6]}

- Toxicity: Most are classified as Irritants (Skin/Eye/Respiratory). 4-Chlorobenzaldehyde and 4-Bromobenzaldehyde are harmful if swallowed (Acute Tox. 4).
- Sensitization: Chlorinated derivatives are known skin sensitizers; avoid direct contact.
- Stability:
 - Oxidation: Like all benzaldehydes, they are prone to air oxidation to the corresponding benzoic acids (e.g., 4-bromobenzoic acid). Store under inert gas (Nitrogen/Argon) in tightly sealed containers.
 - Light Sensitivity: Iodobenzaldehydes can be light-sensitive and should be stored in amber vials.

References

- CAS Common Chemistry. 4-Bromobenzaldehyde Properties and Spectra. American Chemical Society.^[2] [Link](#)^[7]
- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7726, 4-Chlorobenzaldehyde. [Link](#)
- Hansch, C., Leo, A., & Taft, R. W. (1991). A Survey of Hammett Substituent Constants and Resonance and Field Parameters. Chemical Reviews, 91(2), 165–195.

- Sigma-Aldrich (Merck). Safety Data Sheet: 4-Bromobenzaldehyde. [Link](#)
- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457-2483. (Basis for Protocol). [\[8\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[9\]](#)
- ChemicalBook. 2-Bromobenzaldehyde Product Description and Properties. [Link](#)

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Sources

- 1. Hammett equation - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. homepages.bluffton.edu [\[homepages.bluffton.edu\]](https://homepages.bluffton.edu)
- 3. Ortho, Para, Meta - Chemistry Steps [\[chemistrysteps.com\]](https://chemistrysteps.com)
- 4. chemicalbook.com [\[chemicalbook.com\]](https://chemicalbook.com)
- 5. chemos.de [\[chemos.de\]](https://chemos.de)
- 6. merckmillipore.com [\[merckmillipore.com\]](https://merckmillipore.com)
- 7. CAS Common Chemistry [\[commonchemistry.cas.org\]](https://commonchemistry.cas.org)
- 8. 4-Chlorobenzaldehyde - SYNTHETIKA [\[synthetika.eu.com\]](https://synthetika.eu.com)
- 9. global.oup.com [\[global.oup.com\]](https://global.oup.com)
- To cite this document: BenchChem. [Physical and Chemical Properties of Halogenated Benzaldehydes: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3037184/docs#physical-and-chemical-properties-of-halogenated-benzaldehydes-a-technical-guide\]](https://www.benchchem.com/product/b3037184/docs#physical-and-chemical-properties-of-halogenated-benzaldehydes-a-technical-guide)

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